Introduction: Unveiling the Molecular Identity of 5-Chloropyridine-2-thiol

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Compound of Interest

Compound Name:	*5-Chloropyridine-2-thiol*
CAS No.:	*40771-41-3*
Cat. No.:	*B1587208*

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5-Chloropyridine-2-thiol is a heterocyclic organic compound of significant interest in medicinal chemistry and materials science, often serving as a versatile building block for more complex molecular architectures. Its chemical reactivity and biological activity are profoundly influenced by its structure. The spectroscopic analysis of this molecule is not merely a routine characterization; it is an exploration into a fundamental chemical phenomenon known as tautomerism.

This compound exists in a dynamic equilibrium between two interconvertible forms: the thiol and the thione tautomers. The position of this equilibrium is a delicate balance dictated by factors such as the physical state (solid vs. solution), solvent polarity, and temperature.[1] Understanding this duality is paramount for predicting its behavior in chemical reactions and biological systems. This guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **5-Chloropyridine-2-thiol**, offering field-proven insights into its structural elucidation.

Caption: Thiol-Thione Tautomeric Equilibrium of **5-Chloropyridine-2-thiol**.

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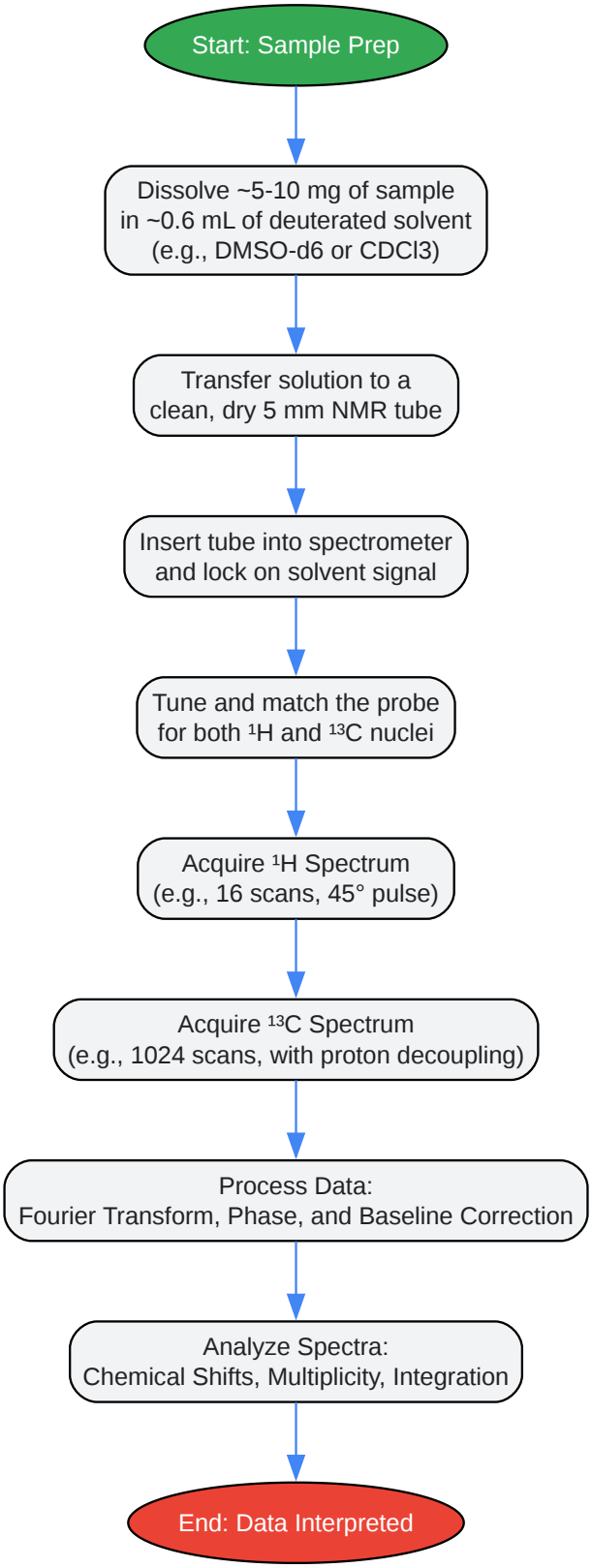
Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Tautomeric State in Solution

NMR spectroscopy is arguably the most definitive technique for observing the thiol-thione equilibrium in solution. The choice of deuterated solvent is not a matter of convenience but a critical experimental parameter that can shift the equilibrium.[1] In polar, hydrogen-bond accepting solvents like dimethyl sulfoxide (DMSO-d_6), the more polar thione form is stabilized and therefore predominates. Conversely, in non-polar solvents like chloroform ($CDCl_3$) or benzene (C_6D_6), the thiol form is expected to be more prevalent.[1]

Experimental Protocol: Acquiring High-Fidelity NMR Data

The following protocol ensures reproducible and high-quality NMR spectra.

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Caption: Standard workflow for NMR sample preparation and data acquisition.

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Data Interpretation and Predicted Spectra

Direct experimental data for this specific compound is not readily available in public literature. However, based on extensive data from analogous compounds like 2-pyridinethione, a highly accurate prediction can be made.[2][3]

^{1}H NMR Analysis: The proton spectrum will feature three distinct signals in the aromatic region corresponding to the protons at positions 3, 4, and 6 of the pyridine ring. The key diagnostic signal is the exchangeable proton (SH or NH).

- In DMSO-d_6 (Thione form dominates): A low-field, broad singlet is expected between δ 13.0-14.0 ppm, characteristic of the N-H proton of the thione tautomer, which is hydrogen-bonded to the solvent.[3] The aromatic protons will appear as a set of multiplets. H6, adjacent to the nitrogen, will likely be the most downfield, followed by H4 and H3.

- In $CDCl_3$ (Thiol form expected): The exchangeable proton signal should shift significantly upfield to δ 3.0-4.0 ppm, consistent with an S-H proton. The aromatic signals will also experience slight shifts due to the change in electronic structure.

^{13}C NMR Analysis: The carbon spectrum provides definitive evidence of the thione tautomer.

- In DMSO-d_6 (Thione form dominates): The most telling signal is the C2 carbon, which exists as a thiocarbonyl (C=S). This carbon is expected to resonate significantly downfield, around δ 175-185 ppm. This is a hallmark of the thione form.[4] The remaining four aromatic carbons will appear in the typical range of δ 110-150 ppm.

Summary of Predicted NMR Data

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Tautomer (Solvent)	Proton / Carbon	Predicted Chemical Shift (δ, ppm)	Multiplicity	Key Diagnostic Feature
Thione (DMSO-d_6)	N-H	13.0 - 14.0	broad singlet	Highly deshielded proton, confirms N-H bond
	H-6	~7.7	doublet	
	H-4	~7.5	doublet of doublets	
	H-3	~6.8	doublet	
	C=S (C2)	175 - 185	singlet	Unambiguous evidence for thiocarbonyl group
	C6, C5, C4, C3	110 - 150	singlets	
Thiol ($CDCl_3$)	S-H	3.0 - 4.0	broad singlet	Upfield shift characteristic of a thiol proton
	Aromatic H's	6.5 - 7.5	multiplets	
	C-S (C2)	~150-160	singlet	Upfield shift relative to C=S

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy excels at identifying specific functional groups through their characteristic vibrational frequencies. For **5-Chloropyridine-2-thiol**, which is a solid at room temperature, the spectrum is expected to reflect the dominant tautomer in the crystal lattice. Intermolecular N-H···S=C hydrogen bonding in the solid state strongly favors the thione form.

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Experimental Protocol: Attenuated Total Reflectance (ATR-FTIR)

ATR is a modern, convenient method for analyzing solid samples directly.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent like isopropanol and collecting a background spectrum.
- Sample Application: Place a small amount of the solid **5-Chloropyridine-2-thiol** powder onto the crystal.
- Pressure Application: Lower the pressure arm to ensure firm contact between the sample and the crystal.
- Data Acquisition: Collect the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.

Data Interpretation and Predicted Spectrum

The IR spectrum will provide a vibrational fingerprint of the molecule. The absence of a noticeable S-H stretch and the presence of N-H and C=S stretches would confirm the thione structure in the solid state.

- N-H Stretch: A broad absorption band is expected in the range of 3300-3450 cm^{-1}, corresponding to the N-H stretching vibration. Its broadness is due to hydrogen bonding.
- Aromatic C-H Stretch: Sharp peaks will appear just above 3000 cm^{-1}.
- C=C and C=N Stretches: A series of strong bands between 1400-1600 cm^{-1} are characteristic of the pyridine ring vibrations.[5]
- C=S Stretch: The thiocarbonyl group typically shows a medium to strong absorption band in the 1100-1250 cm^{-1} region. This band is a key indicator of the thione tautomer.
- S-H Stretch (Absence): A crucial piece of evidence is the absence of a weak, sharp band around 2500-2600 cm^{-1}, which would have indicated the presence of a thiol (S-H) group.[6]

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Summary of Predicted Key IR Absorptions

Wavenumber (cm^{-1})	Intensity	Vibrational Assignment	Significance
3300-3450	Medium, Broad	N-H Stretch	Confirms thione tautomer
3000-3100	Medium, Sharp	Aromatic C-H Stretch	Pyridine ring C-H bonds
1400-1600	Strong	C=C / C=N Ring Stretches	Aromatic ring backbone
1100-1250	Medium-Strong	C=S Stretch	Confirms thione tautomer
~2550	Absent	S-H Stretch	Absence argues against thiol form

Mass Spectrometry (MS): Confirming Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight and offers clues to the molecular structure through analysis of fragmentation patterns. For **5-Chloropyridine-2-thiol**, the presence of a chlorine atom provides a distinct isotopic signature that is invaluable for confirmation.

Experimental Protocol: Electron Ionization (EI-MS)

- Sample Introduction: A small amount of the sample is introduced into the high-vacuum source of the mass spectrometer, typically via a direct insertion probe which is heated to volatilize the sample.
- Ionization: The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- Analysis: The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).

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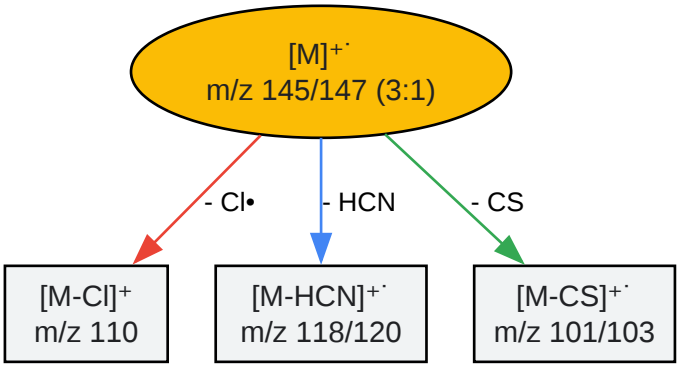
- Detection: Ions are detected, and their abundance is plotted against their m/z to generate the mass spectrum.

Data Interpretation and Predicted Fragmentation

The mass spectrum will confirm the compound's elemental composition and connectivity.

- Molecular Ion (M^+): The molecular formula is C_5H_4ClNS, with a monoisotopic mass of 144.975 Da.[7] The spectrum will show a molecular ion peak at m/z 145. A crucial confirmation is the M+2 peak at m/z 147, arising from the natural abundance of the ^{37}Cl isotope. The intensity ratio of the m/z 145 to m/z 147 peaks should be approximately 3:1.

- Fragmentation Pattern: The initial molecular ion is a radical cation $[C_5H_4ClNS]^{+\cdot}$. Common fragmentation pathways for chloro-aromatic compounds include the loss of the chlorine radical and the cleavage of the heterocyclic ring.



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Caption: Plausible EI-MS fragmentation pathways for **5-Chloropyridine-2-thiol**.

Summary of Predicted Mass Spectrometry Data

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m/z Value	Relative Intensity	Ion Identity	Interpretation
145 / 147	High	$[C_5H_4ClNS]^{+\cdot}$	Molecular Ion (M^+) with ^{35}Cl / ^{37}Cl isotopic pattern
110	Medium	$[C_5H_4NS]^+$	Loss of a chlorine radical (•Cl) from M^+
118 / 120	Low	$[C_4H_3ClS]^{+\cdot}$	Loss of hydrogen cyanide (HCN) from M^+
101 / 103	Low	$[C_4H_4ClN]^{+\cdot}$	Loss of carbon monosulfide (CS) from M^+

Conclusion

The comprehensive spectroscopic analysis of **5-Chloropyridine-2-thiol** provides unambiguous evidence for its molecular structure and offers deep insight into its tautomeric nature. NMR spectroscopy serves as the primary tool to observe the solvent-dependent thiol-thione equilibrium, with the thione form dominating in polar solvents. Solid-state IR spectroscopy corroborates this finding, showing characteristic N-H and C=S vibrations of the thione tautomer. Finally, mass spectrometry confirms the elemental composition and molecular weight through the distinct isotopic signature of the molecular ion. Together, these techniques provide a self-validating system of analysis, equipping researchers with the foundational knowledge required to confidently utilize this important heterocyclic compound in drug discovery and materials science.

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